

Essential Safety and Operational Guide for Handling Dodecahydroterphenyl

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Compound of Interest

Compound Name: Dodecahydroterphenyl

Cat. No.: B1344602

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This guide provides immediate, essential safety and logistical information for the use of **Dodecahydroterphenyl**, also known as hydrogenated terphenyl. Adherence to these procedures is critical for minimizing risks and ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **Dodecahydroterphenyl**, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent skin and eye contact, as well as inhalation. The following table summarizes the required PPE.

PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles	Must be used with side protection (EN 166). ^[1] A face shield may be required in situations with a risk of splashing.
Skin Protection	Chemical Resistant Gloves	Tested according to EN 374. A minimum material thickness of > 0.38 mm and a breakthrough time of > 480 minutes (permeation: level 6) is recommended. ^[1] Check for leaks and impermeability before use. ^[1] ^[2]
Protective Clothing	Standard protective clothing (EN 340 & EN ISO 13688) is required to prevent skin contact. ^[1]	
Respiratory Protection	Respirator	In case of inadequate ventilation or exposure to vapors/mists, a filter respirator for organic gases and vapors is necessary. ^[1] ^[3] ^[4] A full-face, half-mask, or quarter-mask respirator (EN 136/140) with a Type A filter (brown) for organic gases and vapors with a boiling point > 65°C is recommended. ^[1]

Quantitative Safety Data

The following table outlines the occupational exposure limits for **Dodecahydroterphenyl**.

Parameter	Value	Jurisdiction/Source
Time-Weighted Average (TWA) - 8 hours	2 ppm (19 mg/m ³)	EU-OEL[5]
Short-Term Exposure Limit (STEL) - 15 minutes	5 ppm (48 mg/m ³)	EU-OEL[5]
ACGIH Threshold Limit Value (TLV) - TWA	0.5 ppm	ACGIH[5]
Derived No-Effect Level (DNEL) - Inhalation, Worker, Chronic (Local)	83.8 mg/m ³	REACH[1]
Derived No-Effect Level (DNEL) - Inhalation, Worker, Chronic (Systemic)	2.01 mg/m ³	REACH[1]
Predicted No-Effect Concentration (PNEC) - Freshwater	0.2 µg/L	REACH[1]
Predicted No-Effect Concentration (PNEC) - Marine Water	0.02 µg/L	REACH
Predicted No-Effect Concentration (PNEC) - Intermittent Release	1 µg/L	REACH[1]

Experimental Protocols: Safe Handling and Disposal

Handling Procedures:

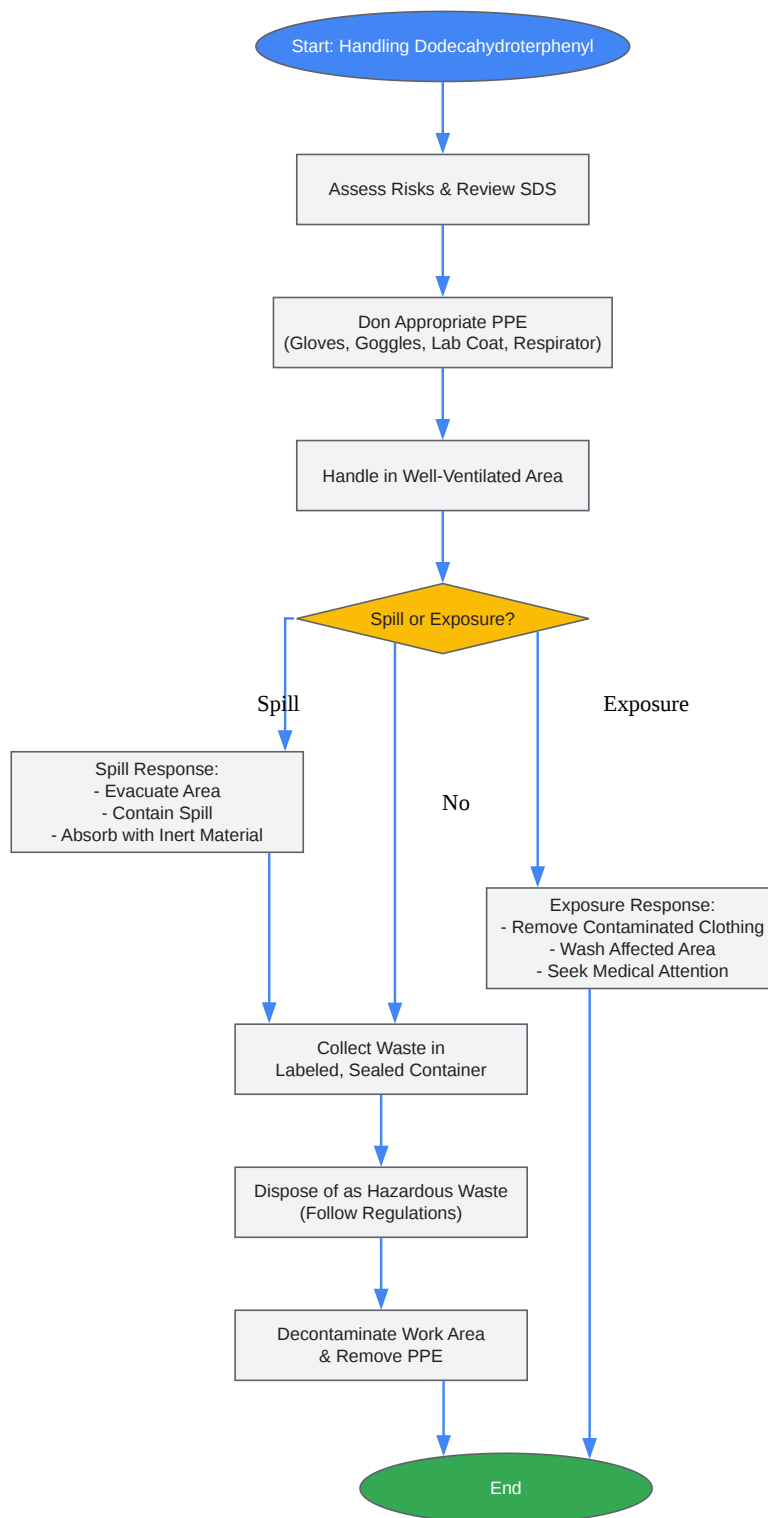
- Ventilation: Always handle **Dodecahydroterphenyl** in a well-ventilated area. Use local and general ventilation to minimize exposure.[1][3]
- Avoid Contact: Prevent contact with skin, eyes, and clothing. Do not breathe vapors or mists. [6]

- Hygiene: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in work areas.[1][2] Remove contaminated clothing and protective equipment before entering eating areas.[1][2]
- Storage: Store in a tightly closed container in a well-ventilated place.[1] Keep away from heat, alkalis, oxidizing substances, and acids.[1] Recommended storage temperature is 15–25 °C.[6]

Disposal Plan:

- Waste Classification: This material and its container must be disposed of as hazardous waste.[6]
- Containment: Collect leaking and spilled liquid in sealable containers.[3][4][5] Absorb remaining liquid with sand or an inert absorbent.[3][4][5]
- Environmental Precautions: Do not let this chemical enter the environment.[3][4][5] Avoid release to drains, surface water, and ground water.[1][2][6] If spillage enters a water course or sewer, inform the responsible authority.[1]
- Disposal Method: Dispose of contents and container in accordance with local, regional, national, and international regulations.[3][6] This may involve removal to a licensed chemical destruction plant or controlled incineration with flue gas scrubbing.[3]
- Contaminated Packaging: Completely emptied packages can be recycled.[1][2] Handle contaminated packages in the same way as the substance itself.[1][2]

Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **Dodecahydroterphenyl**.

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